

Personal protective equipment for handling L-Methionine-34S

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-Methionine-34S

Cat. No.: B566174

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Essential Safety and Handling Guide for L-Methionine-34S

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **L-Methionine-34S**. The following procedural guidance is designed to ensure safe operational use and disposal, fostering a secure laboratory environment.

I. Personal Protective Equipment (PPE) and Safety Measures

When handling **L-Methionine-34S**, adherence to standard laboratory safety protocols is crucial. Although **L-Methionine-34S** is a stable, non-radioactive isotope, the following personal protective equipment should be worn to prevent potential exposure and ensure safety.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Recommended Personal Protective Equipment:

- **Eye Protection:** Wear safety glasses with side shields or goggles that conform to European standard EN 166 or OSHA 29 CFR 1910.133.[\[1\]](#)[\[2\]](#)
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber (>0.11 mm thickness), should be worn. Gloves must be inspected before use and disposed of properly after handling.

- **Body Protection:** A lab coat or other suitable protective clothing is necessary to prevent skin contact.
- **Respiratory Protection:** Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required. However, if dust formation is likely, a NIOSH/MSHA or European Standard EN 149 approved respirator (such as a type N95 or P1 dust mask) should be used.

Engineering Controls:

- Work in a well-ventilated area. Facilities should be equipped with an eyewash station and a safety shower. Use local exhaust ventilation where dust may be generated.

II. Quantitative Data Summary

The physical and chemical properties of **L-Methionine-34S** are comparable to those of L-Methionine. The primary distinction is a slightly higher molecular weight due to the heavier sulfur isotope.

Property	Value	Source
Molecular Formula	C5H11NO2S	
Molecular Weight	Approximately 151.116 g/mol	
Appearance	White crystalline powder	
Solubility	Soluble in water	
log Pow (Octanol/Water Partition Coefficient)	-1.87	
Storage Temperature	Keep refrigerated (below 4°C/39°F)	

III. Experimental Protocols: Safe Handling and Disposal Workflow

The following protocols provide a step-by-step guide for the safe handling and disposal of **L-Methionine-34S**.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated place, away from incompatible substances like strong oxidizers.
- Keep the container tightly closed and refrigerated.

2. Handling and Use:

- Before handling, ensure all necessary PPE is donned correctly.
- Minimize dust generation and accumulation.
- Weigh and handle the compound in a designated area, preferably with local exhaust ventilation.
- Avoid contact with eyes, skin, and clothing.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling the compound.

3. Spill Management:

- In case of a spill, ensure the area is well-ventilated.
- Wear appropriate PPE as outlined in Section I.
- Sweep up the spilled solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.

4. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms occur.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek medical attention.

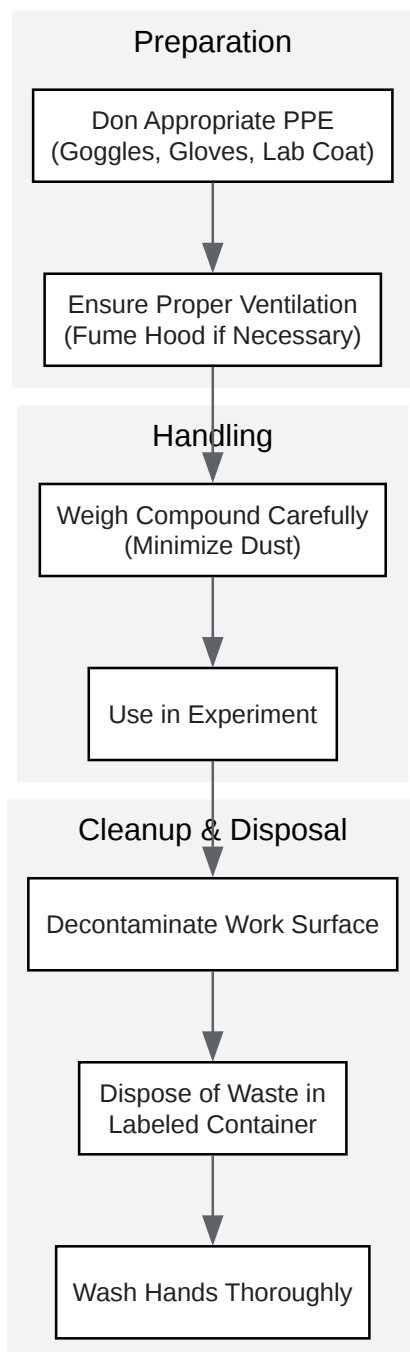
5. Disposal Plan:

- **L-Methionine-34S** contains a stable, non-radioactive isotope, so no special precautions are required for disposal beyond those for standard L-Methionine.
- Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.
- Waste materials should be placed in a clearly labeled, sealed container.
- Do not mix with general laboratory waste.

IV. Workflow and Logic Diagrams

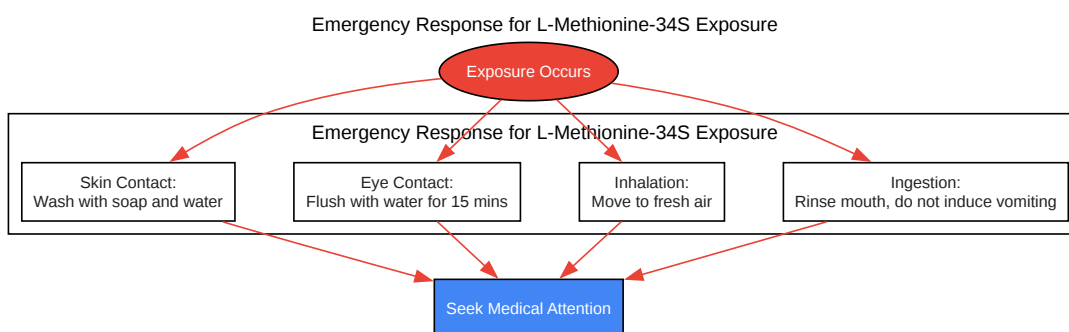
The following diagrams illustrate the key workflows for ensuring safety when handling **L-Methionine-34S**.

Safe Handling Workflow for L-Methionine-34S



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Caption: Workflow for the safe handling of **L-Methionine-34S**.



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Caption: First aid procedures for exposure to **L-Methionine-34S**.

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- To cite this document: BenchChem. [Personal protective equipment for handling L-Methionine-34S]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b566174#personal-protective-equipment-for-handling-l-methionine-34s\]](https://www.benchchem.com/product/b566174#personal-protective-equipment-for-handling-l-methionine-34s)

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